

Methazolamide Solubility and Handling: A Technical Guide for In Vitro Research

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Compound of Interest

Compound Name: Methazolamide

CAS No.: 1164547-86-7

Cat. No.: B10762108

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on troubleshooting common solubility issues with **methazolamide** in in vitro experiments. Below you will find frequently asked questions, detailed experimental protocols, and visual guides to ensure successful experimental setup and accurate results.

Frequently Asked Questions (FAQs)

Q1: What is the solubility of **methazolamide** in common laboratory solvents?

A1: **Methazolamide** is a white crystalline powder that is weakly acidic and has limited solubility in aqueous solutions.^[1] Its solubility is highly dependent on the solvent and pH. Key solubility data is summarized in the table below.

Q2: I am observing precipitation when I add my **methazolamide**-DMSO stock solution to the cell culture media. What is causing this and how can I prevent it?

A2: This is a common issue that arises from the poor aqueous solubility of **methazolamide**. When the concentrated DMSO stock is diluted into the aqueous-based culture media, the

methazolamide may crash out of solution. To prevent this, consider the following:

- Final DMSO Concentration: Ensure the final concentration of DMSO in your culture media is as low as possible, ideally below 0.5%, as higher concentrations can be toxic to cells.[2][3]
- Pre-warming Media: Gently warm your culture media to 37°C before adding the **methazolamide** stock solution.
- Slow Addition and Mixing: Add the stock solution dropwise to the vortexing media to facilitate rapid and even dispersion.
- Serial Dilution: Instead of a single large dilution, perform serial dilutions of your stock solution in culture media.

Q3: Can I dissolve **methazolamide** directly in water or PBS?

A3: **Methazolamide** is very slightly soluble in water (approximately 0.999 g/L) and ethanol.[4] [5] Direct dissolution in water or PBS for typical in vitro concentrations is often not feasible. For maximum solubility in aqueous buffers, it is recommended to first dissolve **methazolamide** in DMSO and then dilute it with the aqueous buffer of choice.[6]

Q4: What is the stability of **methazolamide** in solution?

A4: **Methazolamide** has maximum stability in aqueous solutions at pH 5.0.[7] Stock solutions in DMSO can be stored at -20°C for about a month or at -80°C for up to a year.[8] It is advisable to aliquot stock solutions to avoid repeated freeze-thaw cycles.[8] Aqueous solutions are not recommended for long-term storage; fresh dilutions should be prepared for each experiment.[6]

Q5: Are there any alternatives to DMSO for dissolving **methazolamide**?

A5: While DMSO is the most common solvent, other options can be explored if DMSO is incompatible with your experimental system. Dimethylformamide (DMF) is another organic solvent in which **methazolamide** is soluble.[4][6] For specific applications, formulations with cyclodextrins have been used to enhance the aqueous solubility of **methazolamide**. [9]

Quantitative Data Summary

Property	Value	Reference(s)
Molecular Weight	236.27 g/mol	[8][10]
pKa	7.30	[4][11]
Melting Point	208 °C (decomposes)	[12][13]
Solubility		
DMSO	47 mg/mL (198.92 mM)[8], ≥ 50 mg/mL (211.62 mM)[14], Approx. 15 mg/mL[6]	[6][8][14]
Water	Insoluble[8][15], Very slightly soluble (0.999 g/L)[4][5], 3500 mg/L[11]	[4][5][8][11][15]
Ethanol	3 mg/mL (12.7 mM)[8][15], Very slightly soluble[4][5]	[4][5][8][15]
Acetone	Slightly soluble	[4][5]
DMF	Soluble	[4][5]
DMSO:PBS (pH 7.2) (1:3)	Approx. 0.25 mg/mL	[6]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Methazolamide Stock Solution in DMSO

- Materials:
 - Methazolamide powder (MW: 236.27 g/mol)
 - Anhydrous Dimethyl Sulfoxide (DMSO)
 - Sterile microcentrifuge tubes or vials
 - Calibrated balance and weighing paper

- Vortex mixer
- Procedure:
 1. Calculate the required mass of **methazolamide**. For 1 mL of a 10 mM stock solution, you will need: $\text{Mass} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 236.27 \text{ g/mol} = 0.0023627 \text{ g} = 2.36 \text{ mg}$
 2. Carefully weigh out 2.36 mg of **methazolamide** powder and transfer it to a sterile microcentrifuge tube.
 3. Add 1 mL of anhydrous DMSO to the tube.
 4. Vortex the solution until the **methazolamide** is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution.
 5. Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 6. Store the aliquots at -20°C or -80°C, protected from light.^{[8][12]}

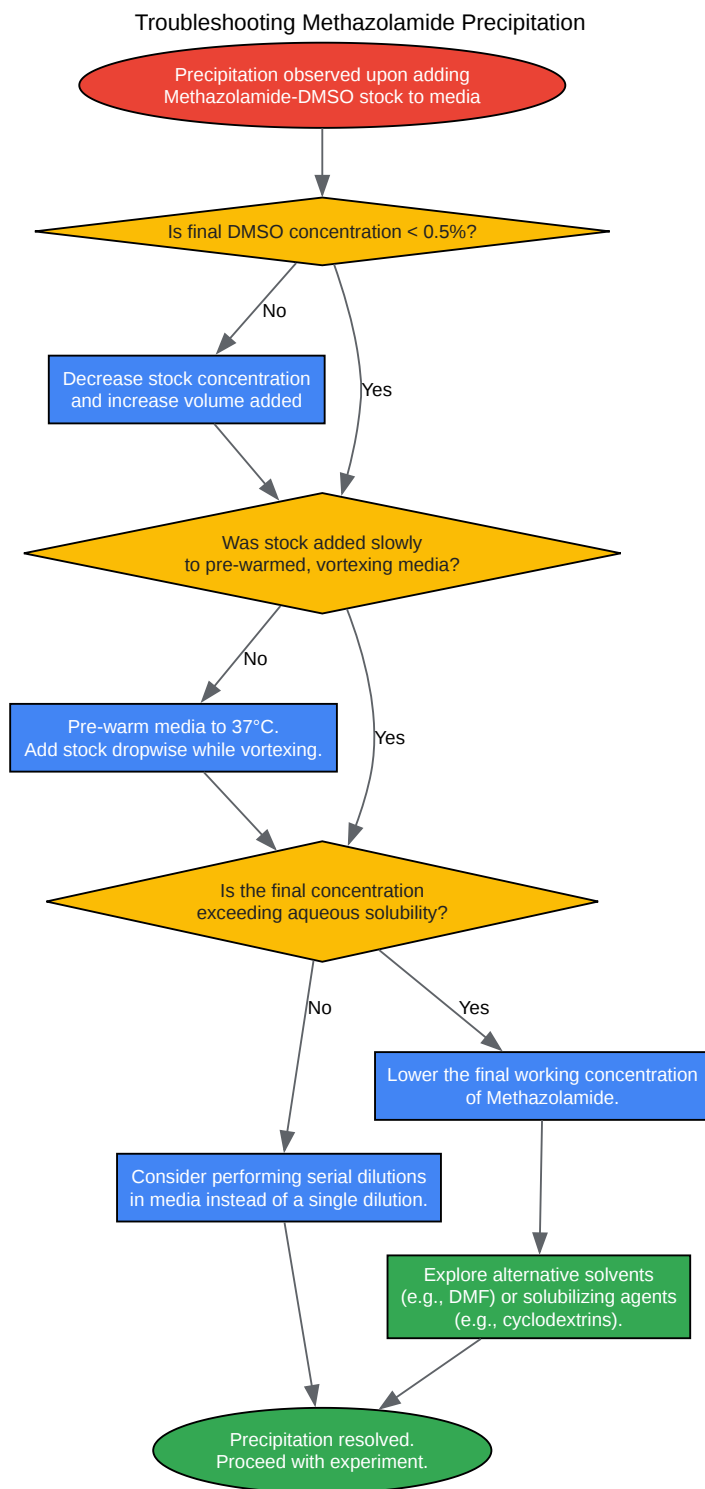
Protocol 2: Preparation of Working Solutions in Cell Culture Media

- Materials:
 - 10 mM **Methazolamide** stock solution in DMSO
 - Pre-warmed (37°C) sterile cell culture media
 - Sterile conical tubes
- Procedure:
 1. Determine the final concentration of **methazolamide** required for your experiment.
 2. Calculate the volume of the 10 mM stock solution needed. For example, to prepare 10 mL of a 100 µM working solution: $V_1 = (100 \text{ µM} \times 10 \text{ mL}) / 10,000 \text{ µM} = 0.1 \text{ mL} = 100 \text{ µL}$

3. Dispense 9.9 mL of pre-warmed cell culture media into a sterile conical tube.
4. While gently vortexing the media, add the 100 μ L of the 10 mM **methazolamide** stock solution dropwise.
5. Continue to mix for a few seconds to ensure homogeneity.
6. Visually inspect the solution for any signs of precipitation.
7. Use the freshly prepared working solution immediately for your experiment.

Visual Guides

Troubleshooting Workflow for Methazolamide Precipitation

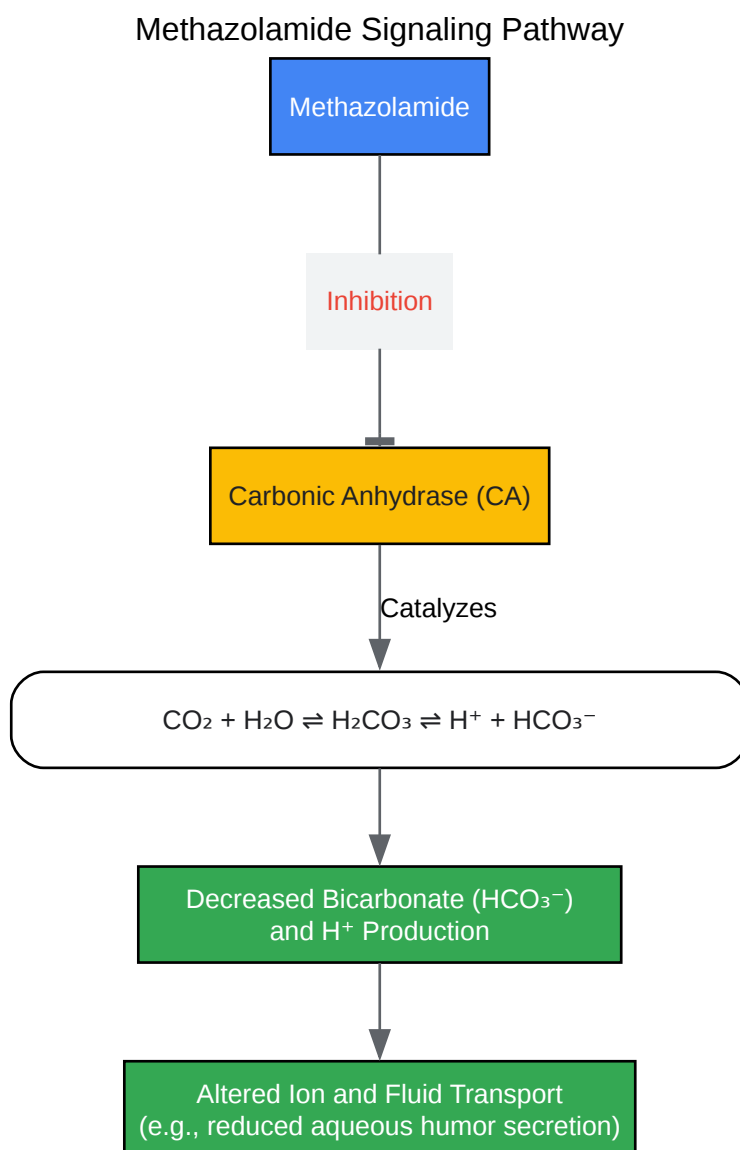


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Caption: A step-by-step guide to resolving **methazolamide** precipitation issues.

Methazolamide's Mechanism of Action: Carbonic Anhydrase Inhibition

Methazolamide is a potent inhibitor of carbonic anhydrase (CA), an enzyme that catalyzes the reversible hydration of carbon dioxide to carbonic acid.[4][11][12] This inhibition is central to its therapeutic effects, such as lowering intraocular pressure in the treatment of glaucoma.



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Caption: The inhibitory effect of **methazolamide** on carbonic anhydrase.

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